Technical Guide: Molecular Architecture & Applications of 2'-Deoxyadenosine-3'-13C Monohydrate

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Compound of Interest

Compound Name:	*2'-Deoxyadenosine-3'-13C Monohydrate*
Cat. No.:	*B1157558*

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Executive Summary

2'-Deoxyadenosine-3'-13C Monohydrate is a high-fidelity isotopic tracer and structural standard used critically in NMR spectroscopy, mass spectrometry-based metabolic flux analysis, and nucleoside analog development. By selectively incorporating a stable Carbon-13 isotope at the C3' position of the furanose ring, this molecule serves as a non-perturbative probe for determining sugar pucker conformation—a primary determinant of nucleic acid secondary structure (A-form vs. B-form helices).

This guide dissects the molecular specifications, crystallographic data, and spectroscopic utility of this isotopologue, providing researchers with the "ground truth" data required for rigorous experimental design.

Part 1: Molecular Specifications & Architecture

Chemical Identity

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- IUPAC Name: (2R,3S,5R)-5-(6-aminopurin-9-yl)-2-(hydroxymethyl)oxolan-3-ol-3-13C monohydrate[1]
- Common Name: **2'-Deoxyadenosine-3'-13C monohydrate**
- CAS Number (Unlabeled Parent): 16373-93-6[1][2][3]
- Isotopic Enrichment: ≥98 atom % 13C at position 3'

Structural Components

The molecule consists of three distinct structural domains, stabilized by a crystal lattice water molecule.

Component	Description	Structural Function
Nucleobase	Adenine (6-aminopurine)	Linked via N9 to the C1' of the sugar. Adopts an anti conformation in the crystal lattice to minimize steric clash with the sugar.
Sugar Moiety	2'-Deoxy-D-ribofuranose	The C3' position is isotopically labeled. This ring exists in dynamic equilibrium between C2'-endo (South) and C3'-endo (North) puckers in solution.
Isotope	Carbon-13 ( ) at C3'	Provides a spin-active nucleus ( ) for NMR and a +1.003 Da mass shift for MS.
Hydration	Monohydrate ( )	Stabilizes the crystal packing via hydrogen bonding networks involving the N6-amino group and 3'-hydroxyl group.

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Physicochemical Constants

Data derived from standard atomic weights and isotopic substitution.

Property	Value	Notes
Molecular Formula	ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">	One replaced by .[3][4][5][6][7][8][9][10][11][12]
Molecular Weight	270.27 g/mol	Unlabeled monohydrate is 269.26 g/mol .
Solubility	~1.1% in Water (20°C)	Hydration shell stabilizes solubility; slightly lower than anhydrous forms.
UV Max ( )	260 nm (pH 7)	Characteristic of the adenine chromophore; unaffected by 3'-13C labeling.
Melting Point	189–191°C	Decomposes upon melting.

Part 2: Crystallography & Conformational Dynamics

Crystal Lattice Topology

In the solid state, 2'-deoxyadenosine monohydrate crystallizes in the monoclinic space group .[13] The presence of the water molecule is structurally critical; it bridges the nucleosides, forming a hydrogen-bonded sheet structure.

- Unit Cell Parameters:

  ,

  ,

  .[13]

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- Base Orientation: The glycosidic torsion angle (

) is in the anti range (approx -3° to -30°), placing the bulky purine ring away from the sugar.

- Sugar Pucker: Crystallographic data indicates the furanose ring adopts a C3'-exo or C2'-endo conformation in the monohydrate lattice. This contrasts with the solution state, where the ring rapidly interconverts.

The 3'-13C Probe Mechanism

The 3'-13C label is strategically placed to report on the furanose ring conformation. The vicinal coupling constants (

) between C3' and surrounding protons (H1', H2', H4') are governed by the Karplus equation, which depends on the dihedral angles.

- C2'-endo (B-DNA like): Specific

  values.

- C3'-endo (A-DNA/RNA like): Distinctly different

  values.

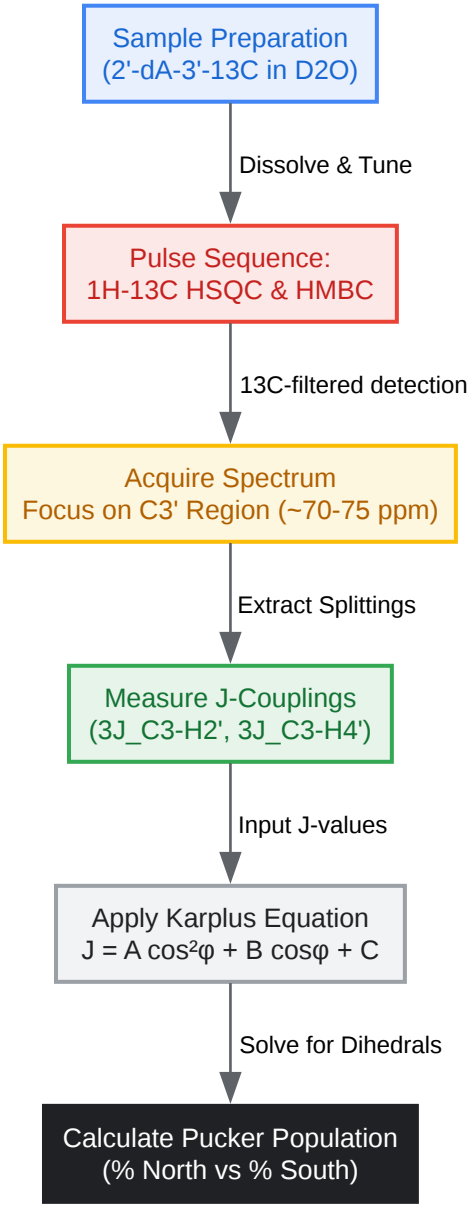
By measuring these couplings, researchers can mathematically solve for the population fraction of North/South conformers in solution.

Part 3: Experimental Applications & Protocols

Workflow: NMR Structural Assignment

The following diagram illustrates the logic flow for using 2'-Deoxyadenosine-3'-13C to determine sugar conformation.

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Figure 1: Logic flow for determining ribose sugar pucker using 3'-13C NMR constraints.

Protocol: Metabolic Flux Analysis (MFA)

Objective: Track the incorporation of exogenous deoxyadenosine into genomic DNA.[14]

- Cell Culture: Seed cells (e.g., HEK293) in isotope-free media.

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- Pulse Labeling: Treat cells with 10 µM **2'-Deoxyadenosine-3'-13C Monohydrate** for 4–24 hours.
    - Expert Insight: Use a nucleoside transport inhibitor (e.g., dipyridamole) in control arms to validate uptake specificity.
- Extraction: Lyse cells and enzymatically digest DNA to free nucleosides using Nuclease P1 and Alkaline Phosphatase.
- LC-MS/MS Analysis:
    - Target Mass: 252.1 (

      for labeled dA) vs 251.1 (unlabeled).
    - Validation: The +1 Da mass shift confirms the salvage pathway utilization (Adenosine Kinase activity) versus de novo synthesis.

Part 4: Handling, Stability & Safety

Storage & Stability[3]

- Hygroscopicity: The monohydrate form is thermodynamically stable but can lose water if stored in a desiccator with strong drying agents (

  ), reverting to the amorphous anhydrous form.
- Temperature: Store at -20°C. Stable for >2 years if kept dry.
- Solution Stability: In aqueous solution (pH 7), the glycosidic bond is stable. However, acidic conditions (pH < 3) promote depurination (loss of the adenine base).

Safety Profile

- Bioactivity: As a nucleoside analog, it can inhibit phosphodiesterase (PDE) and accumulate cAMP.[5] Handle with PPE (gloves, goggles).
- Toxicity: High concentrations may induce apoptosis in T-lymphocytes via dATP accumulation (similar to ADA-SCID mechanism).

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References

- Watson, D. G., Sutor, D. J., & Tollin, P. (1965).[13] The Crystal Structure of Deoxyadenosine Monohydrate. Acta Crystallographica, 19, 111.[13] Link
- Cambridge Isotope Laboratories. (2025). Stable Isotope-Labeled Nucleic Acids and Related Compounds. Link
- PubChem. (2025).[1] 2'-Deoxyadenosine Monohydrate Compound Summary. National Library of Medicine. Link
- Hishinuma, T., et al. (2015).[15] Application of 13C NMR spectroscopy to characterize organic chemical components. Annals of Forest Research. Link
- BenchChem. (2025).[14][16] Technical Guide to 2'-Deoxyadenosine-13C10. (Adapted for specific 3'-13C context). Link

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Sources

- 1. 2'-Deoxyadenosine monohydrate | C10H15N5O4 | CID 9549172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2'-Deoxyadenosine monohydrate, 16373-93-6 | BroadPharm [broadpharm.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Deoxyadenosine - Wikipedia [en.wikipedia.org]
- 5. 2'-Deoxyadenosine monohydrate | 16373-93-6 [chemicalbook.com]
- 6. Tailoring 13C labeling for triple-resonance solid-state NMR experiments on aligned samples of proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 7. isotope.com [isotope.com]
- 8. journals.iucr.org [journals.iucr.org]

- 9. Biosynthesis of 2'-deoxycoformycin: evidence for ring expansion of the adenine moiety of adenosine to a tetrahydroimidazo[4,5-d][1,3]diazepine system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. nmr.ceitec.cz [nmr.ceitec.cz]
- 11. 2'-Deoxyadenosine monohydrate-2′-13C I CAS#: I 13C labeled 2'-Deoxyadenosine monohydrate I InvivoChem [invivochem.com]
- 12. Deoxyadenosine | C10H13N5O3 | CID 13730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. journals.iucr.org [journals.iucr.org]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. Application of 13C NMR spectroscopy to characterize organic chemical components of decomposing coarse woody debris from different climatic regions | Annals of Forest Research [afrjournal.org]
- 16. pdf.benchchem.com [pdf.benchchem.com]

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